

# Basic Chemical Properties of Methyl Tridecanoate

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

Cat. No.: S599513

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The table below summarizes the key identifiers and physical properties of **methyl tridecanoate** from the search results.

Property	Value	Reference
CAS Registry Number	1731-88-0	[1] [2] [3]
Molecular Formula	$C_{14}H_{28}O_2$	[1] [2] [3]
Molecular Weight	228.37-228.38 g/mol	[1] [2] [3]
Boiling Point	163 °C (at atmospheric pressure); 131 °C (at 4 mmHg)	[2] [3]
Melting Point	5.5 °C (lit.)	[2] [4]
Flash Point	113-124.9 °C	[2] [4]
Density	0.864 g/mL (at 25 °C)	[2]
Vapor Pressure	~0.0 ± 0.6 mmHg (at 25°C)	[4]

Property	Value	Reference
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H^\circ$ )	Ranges from <b>80.0 to 82.7 kJ/mol</b> at 298.15 K	[1]

## Vapor Pressure and Thermodynamic Data

While a direct vapor pressure value at 25°C is listed as approximately 0.0 mmHg [4], several studies have measured its enthalpy of vaporization ( $\Delta_{\text{vap}}H^\circ$ ), which is the energy required to convert one mole of liquid into vapor at a constant pressure. This data is crucial for predicting vapor pressure at other temperatures.

$\Delta_{\text{vap}}H^\circ$ (kJ/mol)	Method	Reference
<b>82.68</b>	N/A	Majer and Svoboda, 1985 [1]
<b>80.0 ± 0.5</b>	N/A	van Genderen, van Miltenburg, et al., 2002 [1]
<b>81.3 ± 0.7</b>	GC, C	Fuchs and Peacock, 1980 [1]
<b>82.68 ± 0.84</b>	C	Mansson, Sellers, et al., 1977 [1]

## Storage and Handling Recommendations

Proper storage is critical for maintaining chemical integrity and ensuring safety.

Aspect	Recommendation
Storage Temperature	<b>Room temperature</b> (recommended in a cool, dark place, preferably <b>&lt;15°C</b> ) [3]. One supplier lists storage at <b>-20°C</b> for long-term stability over three years [5].

| **Hazard Statements (GHS)** | **H318**: Causes serious eye irritation. **H413**: May cause long lasting harmful effects to aquatic life [2] [4]. || **Precautionary Statements** | **P280**: Wear eye protection. **P305+P351+P338**: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to

do. Continue rinsing [2] [4]. | | **Personal Protective Equipment (PPE)** | Eyeshields, gloves, and appropriate respirator protection are advised [4]. |

## Research Context and Potential Protocols

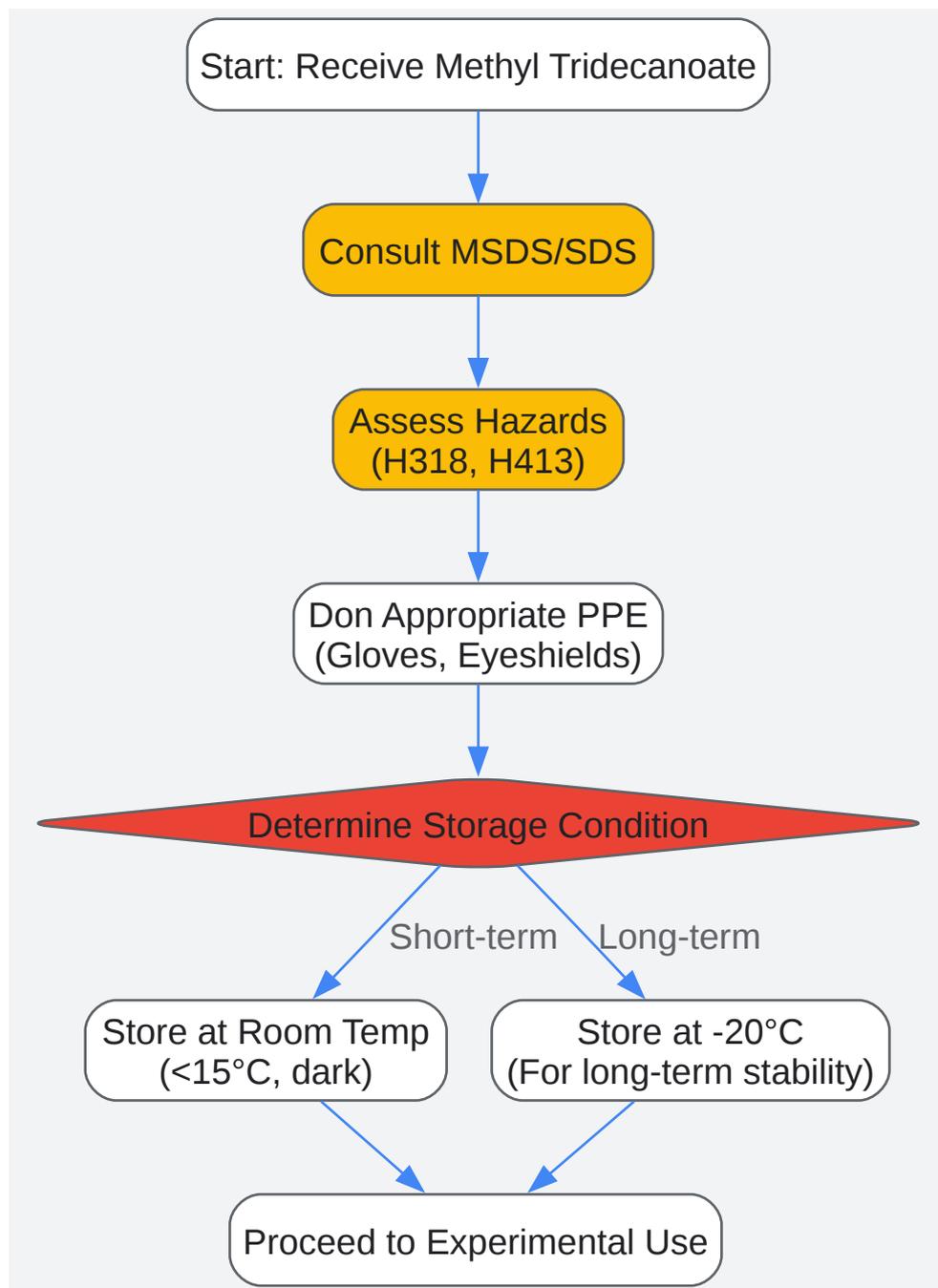
**Methyl tridecanoate** is identified as a **saturated fatty acid methyl ester (FAME)** commonly used in lipid metabolism and biofuel production research [5]. One study notes its biological activity in moderately inhibiting  **$\beta$ -amyloid aggregation** and weakly inhibiting **acetylcholinesterase (AChE)** [4].

While detailed experimental protocols for vapor pressure measurement are not provided, the search results indicate the following standard methodologies:

- **Gas Chromatography (GC)** and **calorimetry (C)** are common methods for determining heats of vaporization, as shown in the thermodynamic data table [1].
- For analyzing fatty acid content in biological samples like wet microalgal or yeast biomass, a **rapid *in situ* fatty acid methyl ester (FAME) derivatization** approach can be used, followed by analysis [4].

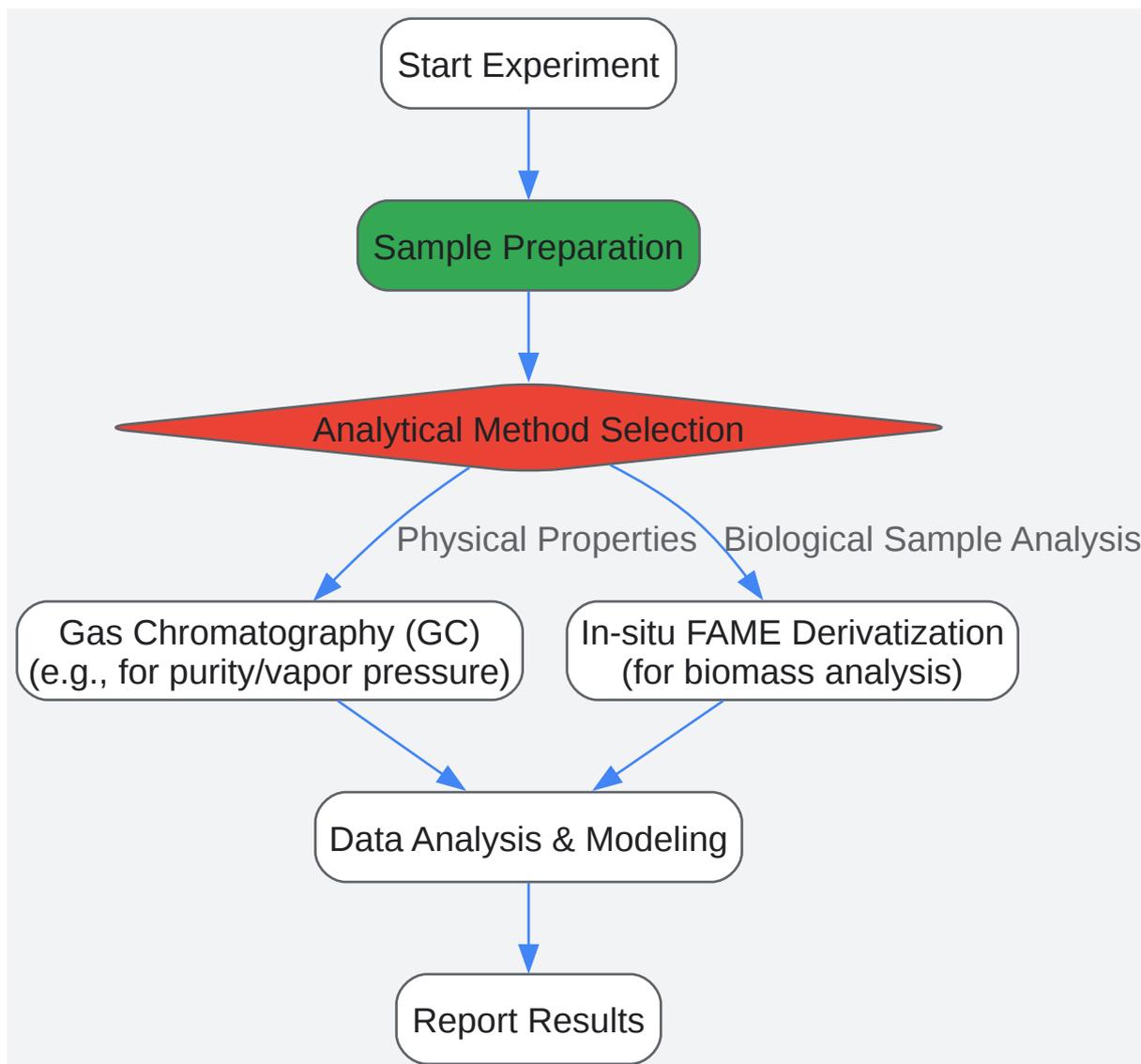
## Experimental Workflow and Storage Decision Diagram

The following diagrams, created using DOT language, outline general workflows for handling and experimenting with **methyl tridecanoate**.



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*Handling and storage workflow for **methyl tridecanoate**, emphasizing safety and storage decisions.*



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General experimental workflow for **methyl tridecanoate** analysis, covering common research applications.

## Key Information for Researchers

- **Data Consistency:** The core physicochemical data (molecular formula, weight, melting/boiling points) is consistent across authoritative sources like NIST and commercial chemical suppliers [1] [2] [3].
- **Data Gaps:** The provided vapor pressure data is limited. For precise vapor pressure calculations across a temperature range, you would need additional thermodynamic parameters or experimental measurement.

- **Storage Clarity:** While room temperature storage is generally indicated, the recommendation for cool and dark conditions (<15°C) and an option for -20°C for long-term storage provides flexibility for different research needs [5] [3].

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## References

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5. Methyl tridecanoate [apexbt.com]

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